

An In-depth Technical Guide to 2-Nitrofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitrofuran

Cat. No.: B122572

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 609-39-2[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

This technical guide provides a comprehensive overview of **2-Nitrofuran**, a heterocyclic organic compound. The document details its chemical and physical properties, synthesis, biological activity, and analytical methods, tailored for professionals in research and drug development.

Chemical and Physical Properties

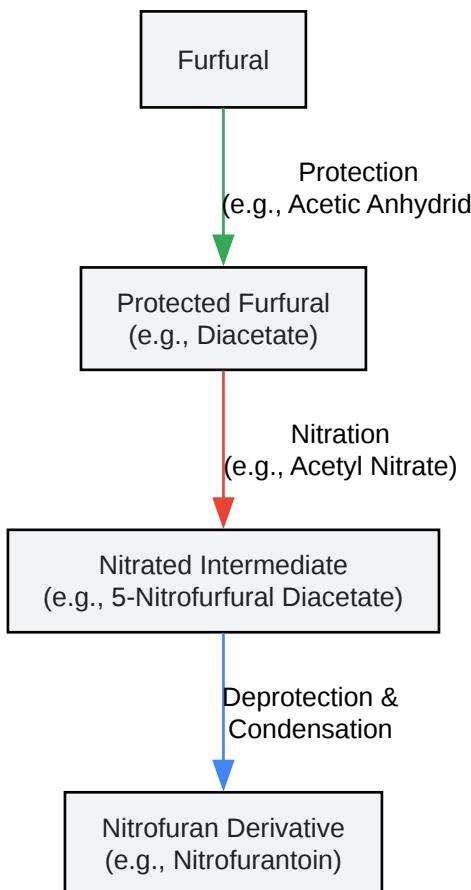
2-Nitrofuran is a yellow crystalline solid.[\[5\]](#) It is a member of the furan and C-nitro compound families.[\[6\]](#)[\[7\]](#) Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₄ H ₃ NO ₃	[1] [3] [4]
Molecular Weight	113.07 g/mol	[2] [4]
Melting Point	29-33 °C	[1] [5]
Boiling Point	84 °C at 13 mmHg	[1] [5]
Flash Point	88 °C (closed cup)	[1] [5]
Density	~1.58 g/cm ³ (estimate)	[1] [5]
Solubility	Soluble in chloroform and methanol.	[1] [5]
Appearance	Solid	[1] [7]
Storage Temperature	2-8°C	[1] [5]

Synthesis

The synthesis of nitrofurans, including **2-Nitrofuran**, often involves the nitration of a furan derivative. A common precursor is furfural, which is derived from biomass.[\[8\]](#)[\[9\]](#)[\[10\]](#) The aldehyde group in furfural must be protected before nitration.[\[11\]](#) A modern and safe approach utilizes a continuous flow platform for the in-situ generation of acetyl nitrate, a mild nitrating agent, to nitrate furfural.[\[8\]](#)[\[9\]](#)[\[10\]](#)

General Synthesis Pathway of Nitrofurans from Furfural

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General synthesis pathway for nitrofurans.

A general procedure for synthesizing N-substituted 5-nitrofuran-2-carboxamides involves the activation of 5-nitrofuran-2-carboxylic acid with a coupling agent, followed by reaction with an appropriate amine.[12]

- Activation: Suspend 5-nitrofuran-2-carboxylic acid and 1,1'-carbonyldiimidazole (CDI) in a 1:1 molar ratio in a solvent like 1,4-dioxane.
- Stirring: Stir the reaction mixture at room temperature for 2 hours.

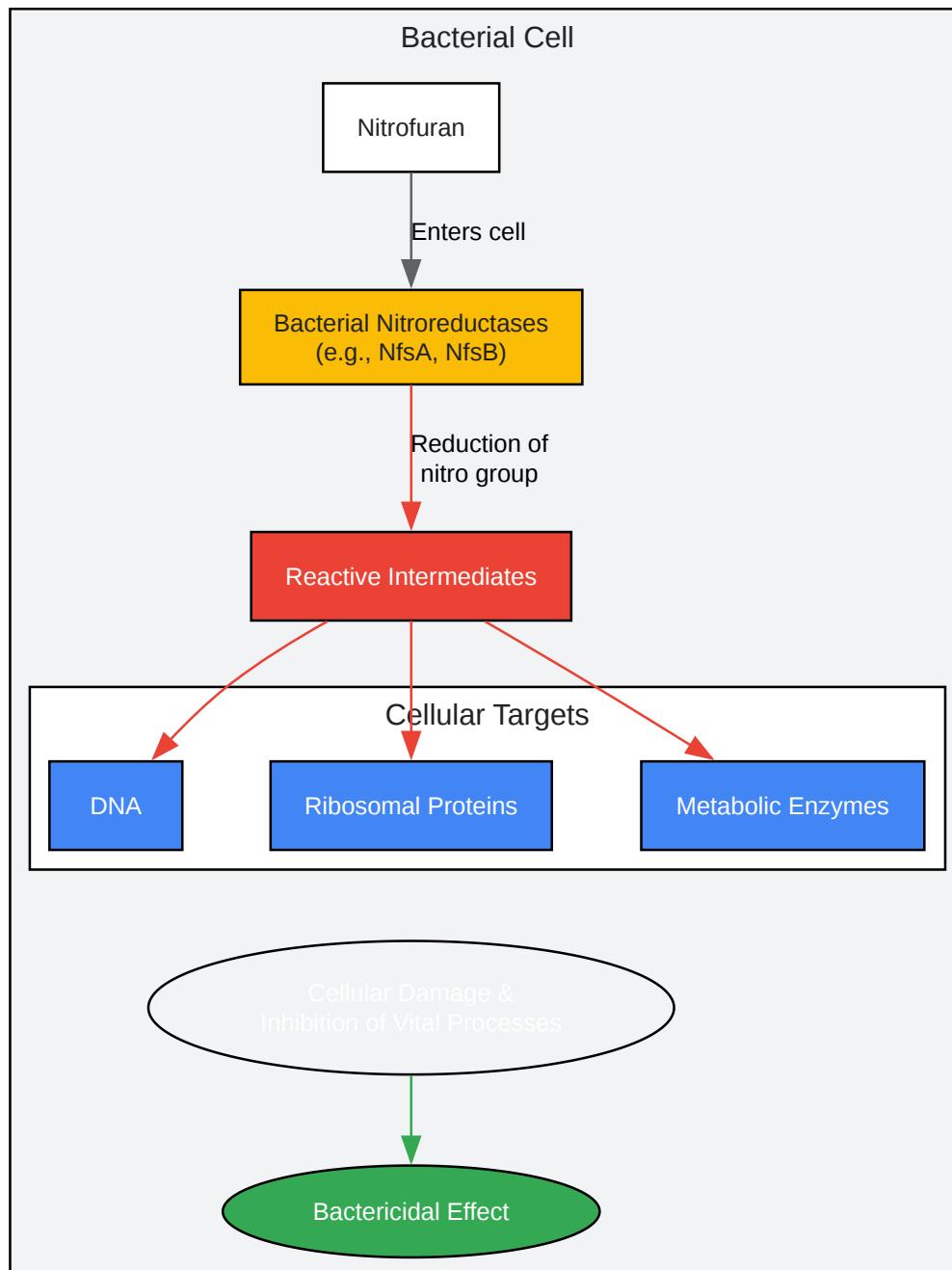
- Amine Addition: Add the desired amine (1 equivalent) to the mixture.
- Reaction: Stir the mixture at room temperature for 12 hours, then reflux for an additional 2 hours.
- Work-up: Treat the reaction mixture with water and reflux for 1 hour to quench any remaining activated species.
- Purification: The final product can be purified using standard techniques such as column chromatography.

Biological Activity and Mechanism of Action

Nitrofurans are a class of broad-spectrum antibacterial compounds.^[5] Their biological activity is contingent on the enzymatic reduction of the 5-nitro group within the microbial cell.^[13] This reduction generates reactive intermediates that are non-specific and can damage multiple cellular targets, including DNA, RNA, ribosomal proteins, and metabolic enzymes.^{[13][14]} This multi-targeted mechanism is thought to contribute to the low incidence of acquired bacterial resistance.^[13]

2-Nitrofuran itself has demonstrated significant anti-leishmanial activity in vitro.^[1] However, due to concerns about the carcinogenic potential of their residues, the use of nitrofurans in food-producing animals is prohibited in many countries.^[15]

Mechanism of Action of Nitrofurans

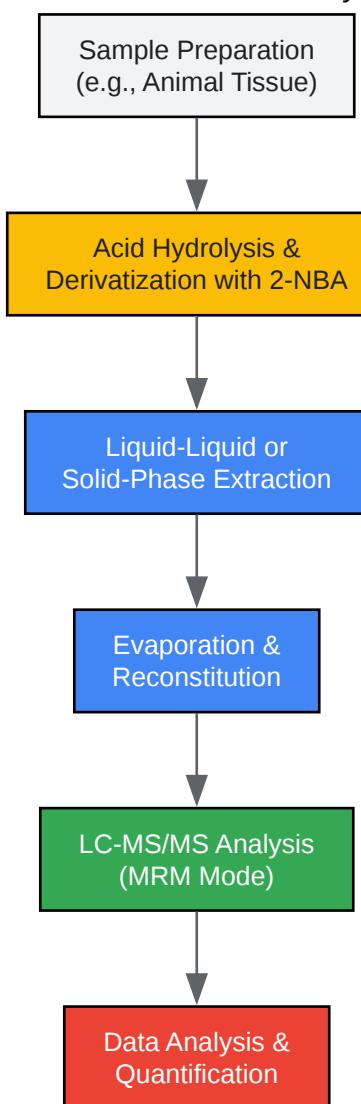
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Mechanism of action of nitrofurans in bacteria.

Analytical Methods

The detection of nitrofuran use, particularly in veterinary applications, focuses on their stable, tissue-bound metabolites.^[15] A widely used and highly sensitive method for this is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^{[15][16][17]} To improve detection, the metabolites are often derivatized with 2-nitrobenzaldehyde (2-NBA).^{[15][17]}

Workflow for Nitrofuran Metabolite Analysis by LC-MS/MS



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Analytical workflow for nitrofuran metabolites.

This protocol outlines the key steps for the analysis of nitrofuran metabolites in biological matrices.[17][18][19]

- Sample Preparation: Homogenize 1-2 grams of the tissue sample.
- Hydrolysis and Derivatization:
 - Add hydrochloric acid to the sample to release the tissue-bound metabolites.
 - Simultaneously, add 2-nitrobenzaldehyde (2-NBA) to derivatize the released metabolites.
 - Incubate the mixture, often overnight at 37°C or for a shorter period at a higher temperature (e.g., 60°C for 1 hour).[14]
- Extraction:
 - Neutralize the sample.
 - Perform a liquid-liquid extraction using an organic solvent such as ethyl acetate to isolate the derivatized metabolites.
 - Alternatively, use solid-phase extraction (SPE) for purification.[17]
- Evaporation and Reconstitution:
 - Evaporate the organic extract to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a solvent mixture compatible with the LC-MS/MS system (e.g., methanol/water).[16]
- LC-MS/MS Analysis:
 - Chromatography: Inject the reconstituted sample onto a C18 reversed-phase column. Use a gradient elution with a mobile phase consisting of a mixture of water and an organic solvent (e.g., methanol or acetonitrile), often with additives like formic acid or ammonium formate to enhance ionization.[15][16]

- Mass Spectrometry: Operate the mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.[15][16] Use Multiple Reaction Monitoring (MRM) to selectively and sensitively detect the specific precursor-to-product ion transitions for the derivatized nitrofuran metabolites.[16]

Applications and Safety

2-Nitrofuran is used as a minor antimicrobial in veterinary medicine.[5][7] It also serves as a key building block for the synthesis of other nitrofuran-based pharmaceuticals.[8][10][20]

Safety Information:

- Hazard Statements: **2-Nitrofuran** is a flammable solid and is harmful if swallowed, in contact with skin, or if inhaled.[7] It is also suspected of causing cancer.
- Precautionary Statements: Handle with appropriate personal protective equipment, including gloves, eye protection, and a dust mask. Keep away from heat and open flames.[7]
- Toxicity: **2-Nitrofuran** can react with DNA, form complexes, and induce interstrand cross-links, which is related to its mutagenic activity.[5]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Nitrofuran]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b122572#what-is-the-cas-number-for-2-nitrofuran\]](https://www.benchchem.com/product/b122572#what-is-the-cas-number-for-2-nitrofuran)

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